

Technical Guide: Physical and Chemical Properties of Sodium Carbonate Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium carbonate

Cat. No.: B031695

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium carbonate (Na_2CO_3), an inorganic compound, is a salt of carbonic acid.[1] Also known as soda ash or washing soda, it is a white, odorless, water-soluble salt that yields alkaline solutions in water.[2] This technical guide provides an in-depth overview of the core physical and chemical properties of **sodium carbonate** solutions, presenting quantitative data in structured tables, detailing experimental protocols for property determination, and visualizing key chemical processes. This document is intended to be a comprehensive resource for researchers, scientists, and professionals in drug development who utilize **sodium carbonate** solutions in their work.

Physical Properties

The physical properties of **sodium carbonate** solutions are critical parameters in many scientific and industrial applications. These properties are primarily dependent on the concentration of the solution and the temperature.

Data Summary

The following tables summarize the key physical properties of **sodium carbonate** solutions at various concentrations and temperatures.

Table 1: Density of Aqueous **Sodium Carbonate** Solutions (g/cm^3)[3]

Concentration (%)	0°C	10°C	20°C	30°C	40°C	60°C	80°C	100°C
1	1.0109	1.0103	1.0086	1.0058	1.0022	0.9929	0.9814	0.9683
2	1.0219	1.0210	1.0190	1.0159	1.0122	1.0027	0.9910	0.9782
4	1.0439	1.0423	1.0398	1.0363	1.0323	1.0223	1.0105	0.9980
10	1.1088	1.1065	1.1032	1.0991	1.0945	1.0845	1.0732	1.0614

Table 2: Viscosity of Aqueous **Sodium Carbonate** Solutions at 23°C[4]

Concentration (mol/L)	Viscosity (mPa·s)
0.5	~1.2
1.0	~1.5
1.5	~2.0
2.0	~2.7
2.3 (Saturated)	~3.5

Table 3: pH of Aqueous **Sodium Carbonate** Solutions at 25°C[5][6]

Concentration (g/L)	pH
1	11.37
5	11.58
10	11.70

Table 4: Electrical Conductivity of Aqueous **Sodium Carbonate** Solutions at 25°C[7]

Concentration (% by wt.)	Conductivity ($\mu\text{S}/\text{cm}$)
19	103,000

Table 5: Boiling and Freezing Points of Aqueous **Sodium Carbonate** Solutions

Property	Value	Conditions
Boiling Point	Decomposes above 400°C[8]	Anhydrous
Freezing Point	-3.6 °C[9]	34.1 g of Na_2CO_3 in 500.0 g of water

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of **sodium carbonate** solutions.

2.2.1 Density Determination

Principle: The density of a solution is determined by measuring the mass of a known volume of the solution.

Methodology:

- Apparatus: Pycnometer or a calibrated volumetric flask, analytical balance.
- Procedure: a. Clean and dry the pycnometer and weigh it accurately (m_1). b. Fill the pycnometer with the **sodium carbonate** solution, ensuring no air bubbles are trapped. c. Place the pycnometer in a constant temperature bath until it reaches thermal equilibrium. d. Adjust the volume of the solution to the calibration mark of the pycnometer. e. Wipe the outside of the pycnometer dry and weigh it again (m_2). f. Empty and clean the pycnometer, then fill it with distilled water and repeat steps c-e to determine the mass of water (m_3). g. The density of the solution (ρ_{solution}) is calculated using the formula: $\rho_{\text{solution}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the experimental temperature.

2.2.2 Viscosity Measurement

Principle: Viscosity is a measure of a fluid's resistance to flow. It can be determined by measuring the time it takes for a known volume of the fluid to flow through a capillary of known dimensions.^[1]

Methodology:

- Apparatus: Ostwald or Ubbelohde viscometer, constant temperature bath, stopwatch.
- Procedure: a. Clean and dry the viscometer. b. Pipette a known volume of the **sodium carbonate** solution into the larger bulb of the viscometer. c. Place the viscometer in a constant temperature bath until the solution reaches the desired temperature. d. Using a pipette bulb, draw the solution up into the smaller bulb, above the upper calibration mark. e. Release the suction and allow the solution to flow back down. f. Start the stopwatch when the meniscus of the solution passes the upper calibration mark and stop it when it passes the lower calibration mark. g. Record the flow time (t). h. The kinematic viscosity (ν) is calculated using the formula: $\nu = C * t$, where C is the viscometer constant. i. The dynamic viscosity (η) is calculated as: $\eta = \nu * \rho$, where ρ is the density of the solution.

2.2.3 pH Measurement

Principle: The pH of a solution is a measure of its acidity or alkalinity. It is determined using a pH meter, which measures the potential difference between a pH electrode and a reference electrode.

Methodology:

- Apparatus: Calibrated pH meter with a glass electrode, beakers, standard buffer solutions (pH 4, 7, and 10).
- Procedure: a. Calibrate the pH meter using the standard buffer solutions according to the manufacturer's instructions. b. Rinse the electrode with deionized water and gently blot it dry. c. Immerse the electrode in the **sodium carbonate** solution. d. Allow the reading to stabilize and record the pH value. e. Rinse the electrode with deionized water after the measurement.

2.2.4 Electrical Conductivity Measurement

Principle: Electrical conductivity is a measure of a solution's ability to conduct an electric current. It is determined by measuring the resistance of the solution between two electrodes.[4]

Methodology:

- Apparatus: Conductivity meter with a conductivity cell, beakers, standard potassium chloride (KCl) solution.
- Procedure: a. Calibrate the conductivity meter using a standard KCl solution of known conductivity. b. Rinse the conductivity cell with deionized water and then with the **sodium carbonate** solution to be tested. c. Immerse the conductivity cell in the **sodium carbonate** solution, ensuring the electrodes are fully submerged and there are no air bubbles. d. Allow the reading to stabilize and record the electrical conductivity value. e. Rinse the cell with deionized water after the measurement.

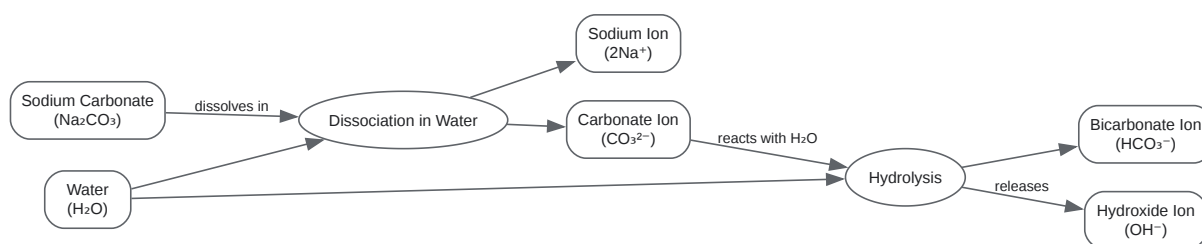
Chemical Properties

Sodium carbonate is a salt of a strong base (NaOH) and a weak acid (H_2CO_3), which dictates its chemical behavior in aqueous solutions.

Hydrolysis

In an aqueous solution, **sodium carbonate** hydrolyzes to produce a basic solution. The carbonate ion (CO_3^{2-}) reacts with water to form bicarbonate ions (HCO_3^-) and hydroxide ions (OH^-), leading to an increase in the pH of the solution.[10]

The overall hydrolysis reaction is: $\text{Na}_2\text{CO}_3(\text{s}) + \text{H}_2\text{O}(\text{l}) \rightleftharpoons 2\text{Na}^+(\text{aq}) + \text{HCO}_3^-(\text{aq}) + \text{OH}^-(\text{aq})$



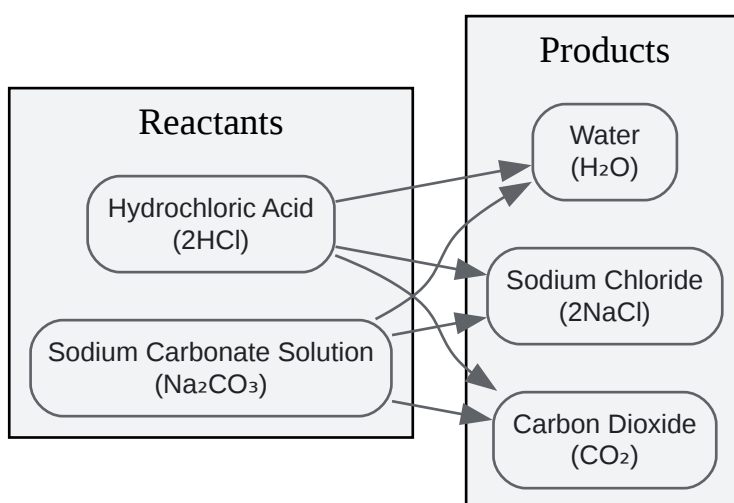
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Caption: Hydrolysis of **sodium carbonate** in water.

Reaction with Acids

Sodium carbonate readily reacts with acids in a neutralization reaction to produce sodium salts, water, and carbon dioxide gas.[10]

For example, with hydrochloric acid (HCl), the reaction is: $\text{Na}_2\text{CO}_3(\text{aq}) + 2\text{HCl}(\text{aq}) \rightarrow 2\text{NaCl}(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$



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Caption: Reaction of **sodium carbonate** with acid.

Reaction with Metal Salts

Sodium carbonate can undergo double displacement reactions with certain metal salts to form insoluble metal carbonates.

For example, with calcium chloride (CaCl₂), the reaction is: $\text{Na}_2\text{CO}_3(\text{aq}) + \text{CaCl}_2(\text{aq}) \rightarrow \text{CaCO}_3(\text{s}) + 2\text{NaCl}(\text{aq})$

Conclusion

This technical guide has provided a detailed overview of the essential physical and chemical properties of **sodium carbonate** solutions. The tabulated quantitative data, comprehensive experimental protocols, and visual representations of chemical reactions offer a valuable resource for researchers, scientists, and drug development professionals. A thorough understanding of these properties is crucial for the effective and safe application of **sodium carbonate** solutions in various scientific and industrial settings.

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- To cite this document: BenchChem. [Technical Guide: Physical and Chemical Properties of Sodium Carbonate Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031695#physical-and-chemical-properties-of-sodium-carbonate-solution]

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